

Understanding the Carcinogenic Potential of N-Nitroso-Vildagliptin: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

Cat. No.: *B13581558*

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Executive Summary

N-Nitroso-Vildagliptin is a potential genotoxic impurity of Vildagliptin, an oral hypoglycemic agent. As with all N-nitrosamine impurities, it is considered a member of the "cohort of concern" due to the well-established carcinogenic properties of this chemical class. Regulatory bodies such as the European Medicines Agency (EMA) have set stringent limits for such impurities in pharmaceutical products. This technical guide provides a comprehensive overview of the available data on the carcinogenic potential of **N-Nitroso-Vildagliptin** and related nitrosamine impurities, focusing on genotoxicity data, underlying mechanisms, and the experimental protocols used for their assessment. While specific long-term carcinogenicity data for **N-Nitroso-Vildagliptin** is not publicly available, this guide synthesizes the existing in vitro toxicological data and the broader understanding of nitrosamine-induced carcinogenesis to inform risk assessment.

Regulatory Landscape and Acceptable Intake Limits

Regulatory agencies have implemented strict controls on nitrosamine impurities in pharmaceuticals. The EMA has classified **N-nitroso-vildagliptin** as a genotoxic impurity and

has established a control limit of 15 ppm in the vildagliptin drug substance.[1] Furthermore, an acceptable intake (AI) limit for "N-nitroso vildagliptin amide impurity" has been set at 1500 ng/day.[2] This underscores the regulatory concern and the need for sensitive analytical methods to detect and quantify this impurity.

Carcinogenic Mechanism of N-Nitrosamines

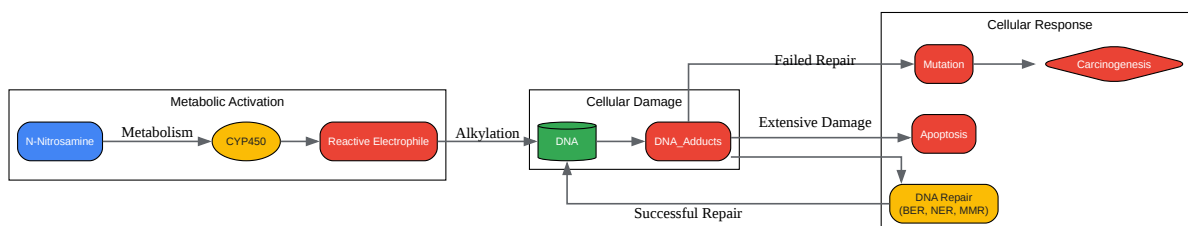
N-nitrosamines are not directly carcinogenic but require metabolic activation, primarily by cytochrome P450 (CYP) enzymes in the liver. This process generates unstable α -hydroxy nitrosamines, which then spontaneously decompose to form highly reactive electrophilic diazonium ions. These ions can then alkylate DNA bases, forming DNA adducts. If these adducts are not repaired by the cell's DNA repair machinery, they can lead to mutations during DNA replication, a critical initiating event in carcinogenesis.

Signaling Pathways in Nitrosamine-Induced Carcinogenesis

The formation of DNA adducts by activated nitrosamines triggers a cascade of cellular responses, primarily involving DNA damage response (DDR) pathways. Key pathways include:

- Base Excision Repair (BER): Primarily responsible for repairing small, non-bulky DNA lesions like those caused by alkylation.
- Nucleotide Excision Repair (NER): Repairs bulky, helix-distorting DNA adducts.
- Mismatch Repair (MMR): Corrects mismatched bases that may arise from replication errors due to unrepaired DNA adducts.
- Apoptosis: If the DNA damage is too extensive to be repaired, the cell may undergo programmed cell death to prevent the propagation of mutations.

The diagram below illustrates the general pathway of nitrosamine-induced DNA damage and the subsequent cellular responses.



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Caption: General pathway of N-nitrosamine induced carcinogenesis.

Toxicological Data for N-Nitroso-Vildagliptin Amide Impurity (NNVI)

While data specifically for **N-Nitroso-Vildagliptin** is scarce in the public domain, a study on the closely related N-nitroso vildagliptin amide impurity (NNVI) provides valuable insights into its toxicological profile.^{[3][4]}

Quantitative Data Summary

The following tables summarize the key quantitative findings from the in vitro evaluation of NNVI in BALB 3T3 clone cells.

Table 1: Cytotoxicity of NNVI in BALB 3T3 Cells

Concentration (ppm)	Cell Viability (%)	Observation
5	No significant change	-
25	No significant change	-
50	Significant decrease	Cytotoxic
100	Further significant decrease	Highly Cytotoxic
125	Profound decrease	Highly Cytotoxic

Table 2: Genotoxicity of NNVI in BALB 3T3 Cells (Comet Assay)

Concentration (ppm)	DNA Tail Intensity	Observation
5	No significant increase	Not genotoxic
25	No significant increase	Not genotoxic
50	No significant increase	Not genotoxic
100	Significant increase	Genotoxic
125	Significant increase	Genotoxic

Table 3: Oxidative Stress Markers in BALB 3T3 Cells Treated with NNVI

Concentration (ppm)	Superoxide Dismutase (SOD) & Catalase (CAT)	Malondialdehyde (MDA) & Nitric Oxide Synthase (iNOS)	Reduced Glutathione (GSH) & Nrf2
5-25	Adaptive antioxidant response	-	-
≥ 50	Oxidative imbalance, antioxidant depletion	Increased lipid peroxidation	-

Experimental Protocols for Genotoxicity Assessment

Standardized protocols are crucial for the reliable assessment of the genotoxic potential of nitrosamine impurities. The following sections describe the general methodologies for key in vitro assays.

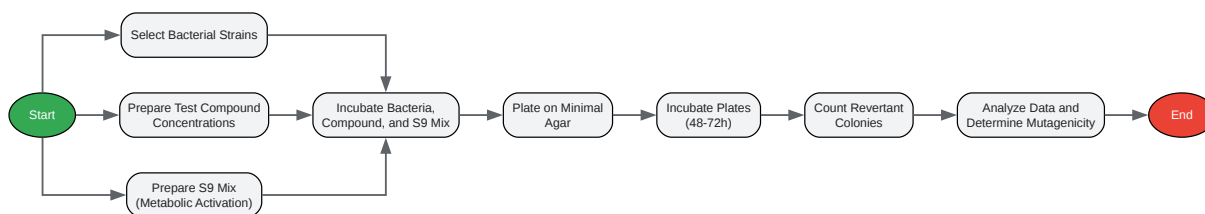
Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of chemical compounds. For nitrosamines, an enhanced protocol is often recommended.

Objective: To detect point mutations (base substitutions and frameshifts) in histidine-requiring strains of *Salmonella typhimurium* and tryptophan-requiring strains of *Escherichia coli*.

General Protocol:

- **Strains:** A panel of bacterial strains (e.g., *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA) is used to detect different types of mutations.
- **Metabolic Activation:** The test is performed with and without an exogenous metabolic activation system (S9 fraction from induced rat or hamster liver) to mimic mammalian metabolism. For nitrosamines, a higher concentration of S9 (e.g., 30%) is often used.
- **Exposure:** The test compound is incubated with the bacterial strains in the presence or absence of the S9 mix.
- **Plating:** The mixture is plated on a minimal agar medium lacking the required amino acid (histidine or tryptophan).
- **Incubation:** Plates are incubated for 48-72 hours.
- **Scoring:** The number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) is counted. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic potential.



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